

# Stability and Storage of 2-Iodo-2-methylbutane: A Technical Guide

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## Compound of Interest

Compound Name: 2-Iodo-2-methylbutane

Cat. No.: B1604862

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This guide provides an in-depth overview of the stability and recommended storage conditions for **2-Iodo-2-methylbutane** (tert-amyl iodide), a key reagent in organic synthesis.

Understanding the stability profile of this compound is critical for ensuring experimental reproducibility, maintaining reagent purity, and ensuring laboratory safety.

## Core Concepts of Stability

**2-Iodo-2-methylbutane** is a tertiary alkyl iodide, and its stability is primarily influenced by the inherent weakness of the carbon-iodine (C-I) bond. This bond is susceptible to cleavage under various conditions, leading to the degradation of the compound. The principal factors affecting its stability are exposure to light, air (oxygen), elevated temperatures, and contact with incompatible materials such as strong bases and oxidizing agents.

The primary degradation pathway involves the homolytic cleavage of the C-I bond, particularly upon exposure to light (photolysis), which generates a tertiary amyl radical and an iodine radical. The iodine radicals can then combine to form molecular iodine (I<sub>2</sub>), resulting in a characteristic yellow or brown discoloration of the otherwise colorless liquid. The presence of oxygen can further promote radical-mediated decomposition pathways.

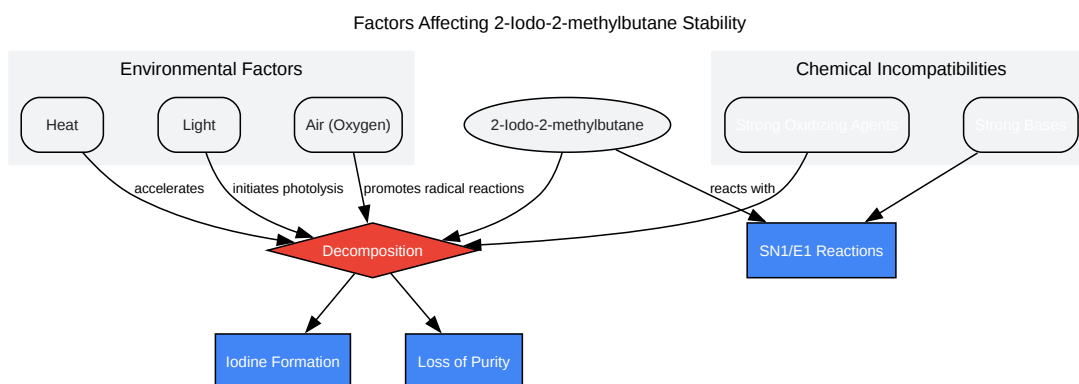
## Quantitative Data Summary

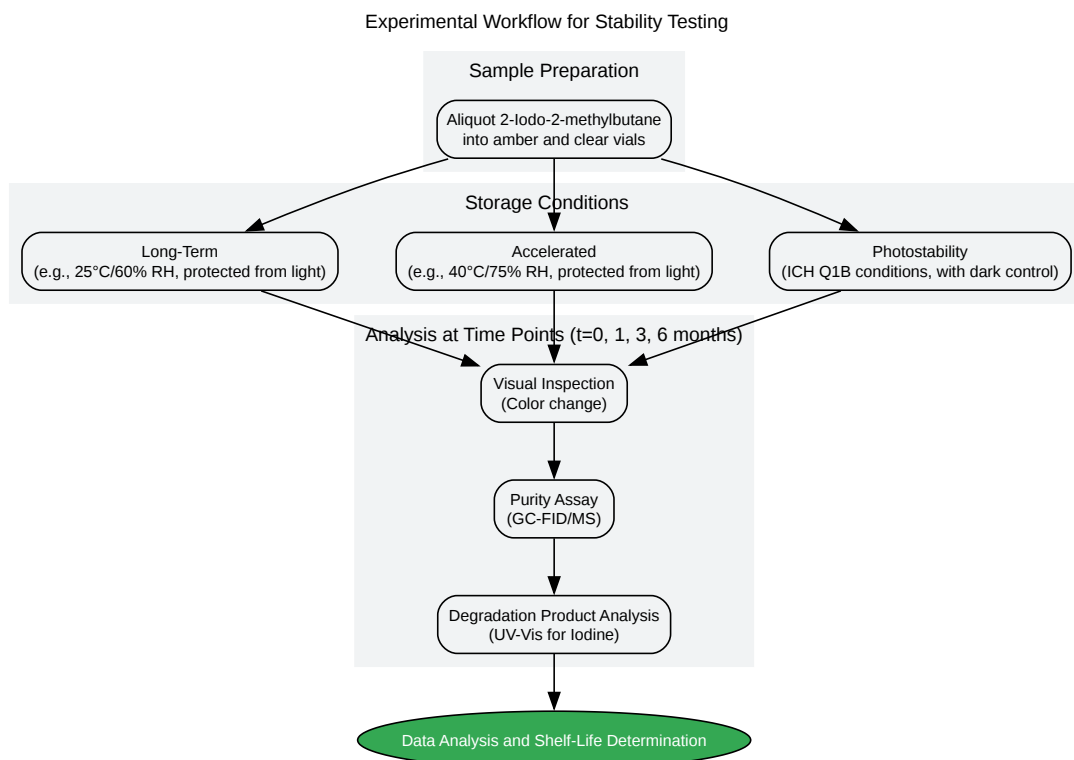
While extensive kinetic studies on the decomposition of **2-Iodo-2-methylbutane** are not readily available in public literature, the following table summarizes its key physical and chemical properties relevant to its handling and storage.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> I
Molecular Weight	198.05 g/mol
Appearance	Colorless liquid, may become yellow or brown upon storage
Boiling Point	126.2 °C at 760 mmHg[1]
Melting Point	-85.6 °C (estimate)[2]
Density	1.524 g/cm <sup>3</sup> [1]
Flash Point	24.8 °C[1]
Solubility	Limited solubility in water

## Factors Influencing Stability

The stability of **2-Iodo-2-methylbutane** is a function of several interconnected factors. The following diagram illustrates these relationships.





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## References

- 1. researchgate.net [researchgate.net]
- 2. ema.europa.eu [ema.europa.eu]
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